

A Comparative Analysis of Oral vs. Long-Acting Injectable Altrenogest Formulations

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Altrenogest, a synthetic progestin, is a cornerstone in the reproductive management of both equine and swine species. Its primary application lies in the synchronization of estrus, which is critical for optimizing breeding programs and improving reproductive efficiency. While the oral formulation of altrenogest has been the industry standard, interest in long-acting injectable formulations is growing due to potential advantages in compliance and handling safety. This guide provides a comprehensive comparison of oral and long-acting injectable altrenogest formulations, supported by experimental data, to inform research and development in this area.

Mechanism of Action: A Shared Pathway

Both oral and long-acting injectable formulations of **altrenogest** exert their physiological effects through the same signaling pathway. **Altrenogest** acts as a potent agonist for progesterone receptors. By binding to these receptors in the hypothalamus, it mimics the negative feedback effect of progesterone, leading to a downstream suppression of the reproductive axis.

This process begins with the inhibition of Gonadotropin-Releasing Hormone (GnRH) secretion from the hypothalamus. The reduced GnRH stimulation of the anterior pituitary gland subsequently decreases the release of both Luteinizing Hormone (LH) and Follicle-Stimulating Hormone (FSH). This suppression of gonadotropins prevents follicular development and ovulation, effectively holding the animal in a state of artificial diestrus. Upon cessation of altrenogest administration, the negative feedback is removed, leading to a surge in GnRH,

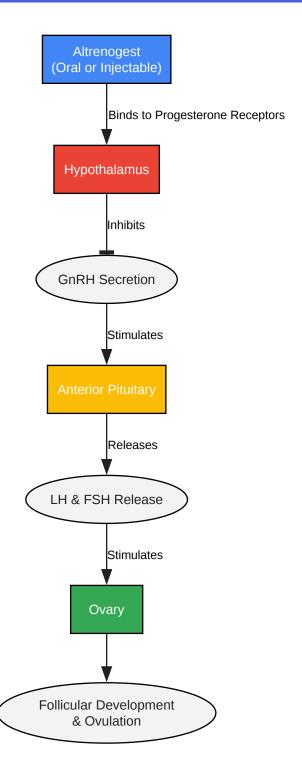




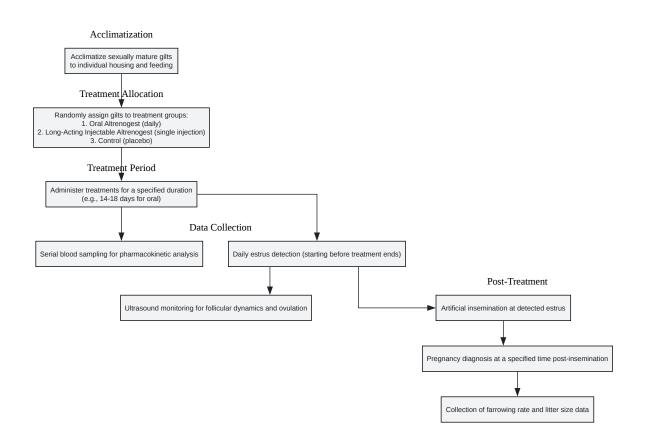
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followed by LH and FSH, which in turn triggers synchronized follicular growth and ovulation.[1] [2]









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